

# An In-depth Technical Guide to 5-Oxohexanenitrile: Structure, Isomerism, and Synthesis

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## Compound of Interest

Compound Name: 5-Oxohexanenitrile

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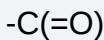
This technical guide provides a comprehensive overview of **5-oxohexanenitrile**, a key intermediate in the synthesis of various organic compounds. The document details its structural formula, explores its various isomers, presents key physicochemical data, and outlines a detailed experimental protocol for its synthesis.

## Structural Formula of 5-Oxohexanenitrile

**5-Oxohexanenitrile**, also known as 4-acetylbutyronitrile, is a bifunctional organic molecule containing both a ketone and a nitrile functional group.<sup>[1]</sup> Its molecular formula is C<sub>6</sub>H<sub>9</sub>NO, and its molecular weight is approximately 111.14 g/mol.<sup>[1][2][3]</sup> The structure consists of a six-carbon chain with a nitrile group (-C≡N) at one terminus (C1) and a ketone group (C=O) at the C5 position.

The IUPAC name for this compound is **5-oxohexanenitrile**.<sup>[1]</sup> Other synonyms include 5-oxohexanonitrile, 5-ketohexanenitrile, and methyl 3-cyanopropyl ketone.<sup>[1][2][4]</sup>

## 5-Oxohexanenitrile

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Caption: Structural representation of **5-Oxohexanenitrile**.

## Isomerism in 5-Oxohexanenitrile

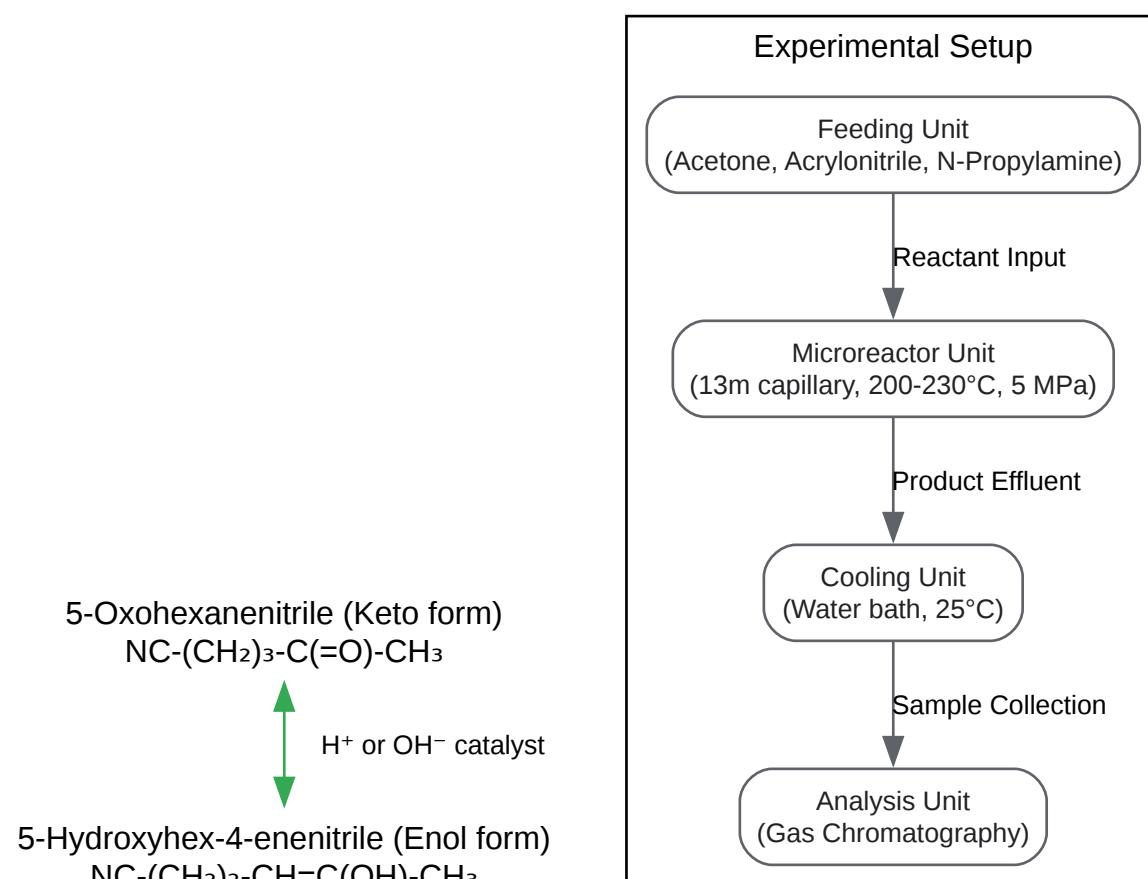
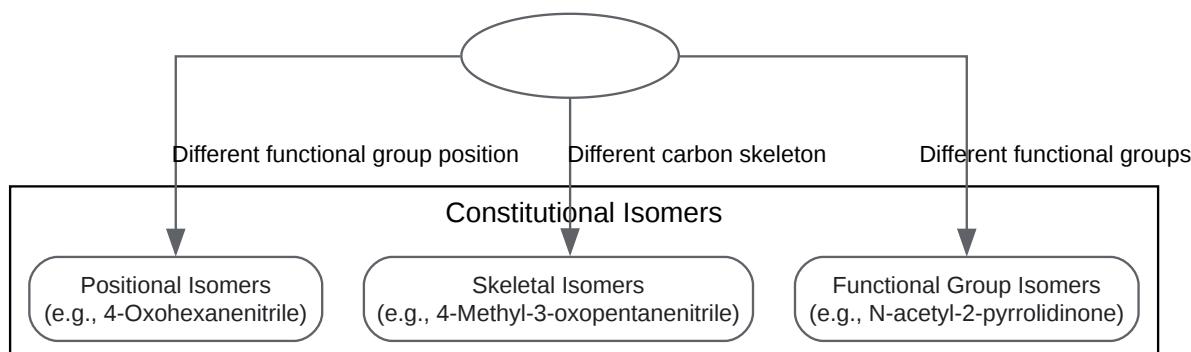
Isomers are molecules that share the same molecular formula but have different arrangements of atoms.<sup>[5][6]</sup> For  $\text{C}_6\text{H}_9\text{NO}$ , a variety of constitutional isomers and tautomers exist.

## Constitutional Isomers

Constitutional isomers have the same molecular formula but different connectivity.[\[5\]](#)[\[6\]](#)[\[7\]](#)

These can be categorized as positional, skeletal, or functional group isomers.

- **Positional Isomers:** These isomers differ in the position of the functional groups (ketone and nitrile) along the carbon backbone.
- **Skeletal Isomers:** These isomers have different arrangements of the carbon chain, such as branching.
- **Functional Group Isomers:** These isomers have different functional groups altogether, despite having the same molecular formula. Examples include cyclic structures, amides, or compounds with hydroxyl and alkyne groups.



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